

Safe Handling and Disposal of Strontium Isopropoxide: A Comprehensive Guide

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Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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For Immediate Reference by Laboratory Personnel

This document provides crucial safety and logistical information for the handling and disposal of **Strontium isopropoxide**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate risks associated with this chemical.

Essential Safety Information

Strontium isopropoxide is a flammable solid that is also categorized as self-heating and can cause severe skin and eye burns.[1] It is highly reactive with water and moisture.[2] Proper handling and storage are critical to prevent accidents.

1.1 Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when working with **Strontium isopropoxide**. The following equipment is mandatory:

- Eye and Face Protection: Chemical safety goggles or a full-face shield are required to protect against dust particles and splashes.[1][2]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Always inspect gloves for integrity before use.[1]

- Protective Clothing: A flame-retardant lab coat or chemical-resistant suit should be worn over personal clothing.[\[1\]](#)
- Respiratory Protection: In environments where dust may be generated, a NIOSH-approved N95 dust mask or a respirator with appropriate particulate filters is necessary. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

1.2 Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Remove all contaminated clothing and shoes immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)
- Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a designated, labeled container for hazardous waste disposal. For large spills, evacuate the area and contact the appropriate emergency response team.[\[1\]](#)

Operational Plan: Handling and Storage

Due to its air- and moisture-sensitive nature, **Strontium isopropoxide** requires specific handling and storage protocols.[\[4\]](#)[\[5\]](#)

2.1 Storage

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.[\[1\]](#)

- The storage area should be designated for flammable solids and kept away from sources of ignition and incompatible materials, particularly water and oxidizing agents.
- Handle and store under an inert gas atmosphere, such as argon or nitrogen, to prevent degradation and reaction with atmospheric moisture.[2]

2.2 Handling

All manipulations of **Strontium isopropoxide** should be performed in a controlled environment, such as a glove box or under a fume hood with an inert atmosphere.

Step-by-Step Handling Procedure:

- Preparation: Ensure the glove box or fume hood is purged with an inert gas (argon or nitrogen) to remove air and moisture. All glassware and equipment must be thoroughly dried in an oven and cooled under an inert atmosphere before use.[4][5]
- Transfer: Use clean, dry spatulas and weighing boats for transferring the solid. If transferring between containers, do so under a positive pressure of inert gas.
- Inert Atmosphere Techniques: For reactions, use Schlenk line techniques or a glove box to maintain an inert atmosphere throughout the experiment.[6][7]
- Cleaning: After use, all equipment should be carefully decontaminated. This can be done by slowly and cautiously reacting any residual **Strontium isopropoxide** with a less reactive alcohol (e.g., isopropanol) before final cleaning.

Disposal Plan

Proper disposal of **Strontium isopropoxide** and its waste is essential to protect the environment and comply with regulations.

Step-by-Step Disposal Procedure:

- Deactivation of Residues: Small amounts of residual **Strontium isopropoxide** on equipment should be deactivated before cleaning. This can be achieved by slowly adding a dry, less reactive alcohol like isopropanol to the residue under an inert atmosphere. The resulting solution can then be treated as chemical waste.

- Collection of Solid Waste: Unused or contaminated **Strontium isopropoxide** should be collected in a clearly labeled, sealed container designated for hazardous waste.[\[1\]](#)
- Waste Labeling and Storage: The waste container must be labeled as "Hazardous Waste" and include the chemical name "**Strontium isopropoxide**." Store the waste container in a designated, secure area away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company.[\[1\]](#) Do not attempt to dispose of this chemical in regular trash or down the drain.[\[1\]](#)

Quantitative Data

The following table summarizes key quantitative data for **Strontium isopropoxide**.

| Property | Value |
|---------------------|---|
| Chemical Formula | $\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$ |
| Molecular Weight | 205.79 g/mol |
| Appearance | Crystalline powder |
| Hazard Class | 4.2 (Spontaneously combustible) [8] |
| UN Number | 3205 [8] |
| Packing Group | III |
| Flash Point | Not applicable |
| Solubility in Water | Decomposes [9] |

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Strontium isopropoxide**, from initial preparation to final disposal.

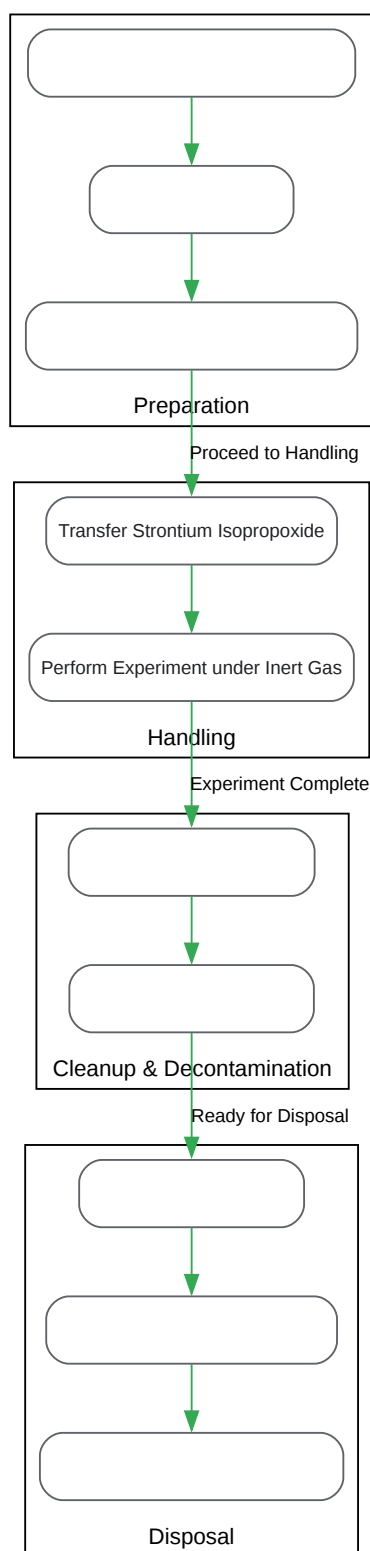


Figure 1: Strontium Isopropoxide Handling Workflow

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Caption: Workflow for safe handling of **Strontium isopropoxide**.

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